electronic configuration of hexaamminecobalt(II) complex

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Compound of Interest

Compound Name:	*hexaamminecobalt(II)*
CAS No.:	*15365-75-0*
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An In-Depth Technical Guide to the Electronic Configuration of the **Hexaamminecobalt(II)** Complex

Abstract

The **hexaamminecobalt(II)** ion, $[Co(NH_3)_6]^{2+}$, is a classic example of a d^7 transition metal complex that serves as a fundamental model for understanding ligand field theory, electronic structure, and magnetic properties in coordination chemistry. This guide provides a detailed examination of its electronic configuration, spin state, and the experimental methodologies used for its characterization. Quantitative data are summarized, and key concepts are illustrated through diagrams to provide a comprehensive resource for researchers, scientists, and professionals in drug development where metal-ligand interactions are critical.

Theoretical Framework

The electronic properties of the $[Co(NH_3)_6]^{2+}$ complex are governed by the interaction between the central cobalt(II) ion and the six ammonia (NH_3) ligands arranged in an octahedral geometry.

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Cobalt(II) Ion Electronic State

The central metal in the complex is cobalt in the +2 oxidation state. A neutral cobalt atom has the electron configuration [Ar] $3d^7$ $4s^2$. To form the Co^{2+} ion, it loses the two 4s electrons, resulting in an electronic configuration of [Ar] $3d^7$.

Ligand Field Theory and d-Orbital Splitting

According to Ligand Field Theory (LFT), which builds upon Crystal Field Theory (CFT), the six lone pairs from the ammonia ligands create an octahedral electrostatic field around the central Co^{2+} ion.[1][2][3][4] This field removes the degeneracy of the five d-orbitals, splitting them into two distinct energy levels:

- t_2g set: A lower-energy set consisting of the d_xy_, d_xz_, and d_yz_ orbitals.
- e_g_ set: A higher-energy set consisting of the d_z^2_ and d_x^2-y^2_ orbitals.[2][3]

The energy separation between these two sets is known as the crystal field splitting energy, denoted as Δ_o (delta octahedral) or 10Dq.

High-Spin vs. Low-Spin Configuration

For a d^7 ion like Co^{2+}, the seven d-electrons can be arranged in the split orbitals in two possible ways, depending on the relative magnitudes of the crystal field splitting energy (Δ_o) and the spin-pairing energy (P). Spin-pairing energy is the energy required to overcome the electrostatic repulsion between two electrons occupying the same orbital.

- Low-Spin State: If $\Delta_o > P$, it is energetically more favorable for electrons to pair up in the lower-energy t_2g orbitals before occupying the higher-energy e_g_ orbitals. The resulting configuration would be $(t_2g)^6(e_g)^1$, with one unpaired electron.
- High-Spin State: If $\Delta_o < P$, it is energetically more favorable for electrons to occupy the higher-energy e_g_ orbitals before pairing up, maximizing the total electron spin. The resulting configuration is $(t_2g)^5(e_g)^2$, with three unpaired electrons.[3][5]

For the **hexaamminecobalt(II)** complex, ammonia is a ligand of intermediate strength. For a 3d metal with a +2 charge, the crystal field splitting (Δ_o) it induces is not large enough to overcome the spin-pairing energy.[5][6] Consequently, $[Co(NH_3)_6]^{2+}$ is a high-spin complex.[5][6][7][8] This

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contrasts with hexaamminecobalt(III), $[Co(NH_3)_6]^{3+}$, where the higher +3 charge on cobalt increases Δ_o, making it a low-spin $(t_2g)^6$ complex.[6][9][10]

Electronic Configuration and Properties

The established electronic configuration for the high-spin **hexaamminecobalt(II)** complex is $(t_2g)^5(e_g)^2$. This configuration dictates its magnetic and spectroscopic properties.

Quantitative Data Summary

The electronic properties of the **hexaamminecobalt(II)** complex are summarized in the table below.

Property	Value	Reference
Central Metal Ion	Cobalt (Co)	
Oxidation State	+2	[5]
d-Electron Count	7	[5]
Coordination Geometry	Octahedral	
Spin State	High-Spin	[5][6][7][8]
Electronic Configuration	$(t_2g)^5(e_g)^2$	[5]
Number of Unpaired Electrons	3	
Ligand Field Splitting Energy (Δ_o)	10,200 cm^{-1} (122 kJ/mol)	[11]
Calculated Magnetic Moment (spin-only)	$\mu_{so} = \sqrt{[3(3+2)]} \approx 3.87\ \mu_B$	

Experimental Characterization

The theoretical model of the electronic configuration of $[Co(NH_3)_6]^{2+}$ is validated through several key experimental techniques.

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Figure 2: Experimental workflow for characterizing the $[Co(NH_3)_6]^{2+}$ complex.

Experimental Protocols

The **hexaamminecobalt(II)** complex is typically prepared in aqueous solution from a cobalt(II) salt and an excess of ammonia. Unlike the Co(III) analogue, the Co(II) complex is susceptible to oxidation in air.

- Preparation: Dissolve a cobalt(II) salt (e.g., $CoCl_2 \cdot 6H_2O$) in deoxygenated water.
- Ligation: Under an inert atmosphere (e.g., N_2 or Ar), add an excess of concentrated aqueous ammonia. The color of the solution will change from the pink of the hexaaquacobalt(II) ion, $[Co(H_2O)_6]^{2+}$, to the color of the **hexaamminecobalt(II)** complex.
- Isolation: The complex is often used in situ for measurements, as isolating a pure, unoxidized solid salt can be challenging. If isolation is required, it must be done under strictly anaerobic conditions, typically by adding a suitable counter-ion to precipitate the salt.

This method measures the force exerted on a sample by a magnetic field to determine its magnetic properties.[6][7][11][12]

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- Sample Preparation: A powdered solid sample of a salt of the complex (e.g., $[Co(NH_3)_6]Cl_2$) is packed uniformly into a cylindrical glass tube (Gouy tube).
- Measurement: The tube is suspended from a sensitive balance such that its bottom end is positioned in the center of a strong magnetic field, while the top end is outside the field.
- Data Collection: The apparent mass of the sample is measured with the magnetic field off (m_a_) and with the magnetic field on (m_b_).[12]
- Calculation: Paramagnetic samples, like high-spin $[Co(NH_3)_6]^{2+}$, are drawn into the magnetic field, resulting in an apparent increase in mass (m_b_ > m_a_). The mass difference is used to calculate the gram magnetic susceptibility (χ_g_), which is then converted to the molar magnetic susceptibility (χ_M_). The effective magnetic moment (μ_eff_) is calculated using the equation: μ_eff_ = 2.828 * √(χ_M_ * T) A value close to the spin-only prediction of 3.87 μ_B_ confirms the presence of three unpaired electrons.

UV-Vis spectroscopy is used to observe d-d electronic transitions, the energy of which corresponds to the crystal field splitting energy (Δ_o).[8][10][13]

- Sample Preparation: Prepare a dilute solution of the $[Co(NH_3)_6]^{2+}$ complex in a suitable solvent (typically water) of a known concentration.
- Data Acquisition: Record the absorption spectrum of the solution over the UV and visible range (e.g., 300-800 nm) using a dual-beam spectrophotometer, with the pure solvent as a reference.
- Analysis: For a high-spin d^7 octahedral complex, multiple spin-allowed transitions are possible. The energy of the lowest-energy absorption band, corresponding to the excitation of an electron from the t_2g to the e_g_ level, provides a direct measure of Δ_o. The relationship $E = hc/\lambda$ is used to convert the wavelength of maximum absorbance (λ_max_) into energy, which corresponds to Δ_o.

Conclusion

The **hexaamminecobalt(II)** complex, $[Co(NH_3)_6]^{2+}$, is definitively characterized as a high-spin d^7 system with an electronic configuration of $(t_2g)^5(e_g)^2$. This configuration, featuring three unpaired electrons, arises because the crystal field splitting energy (Δ_o) induced by the

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ammonia ligands is insufficient to overcome the electron spin-pairing energy. This theoretical framework is robustly supported by experimental evidence from magnetic susceptibility measurements, which confirm its paramagnetism, and UV-Visible spectroscopy, which allows for the direct measurement of Δ_o. This complex remains a cornerstone for the pedagogical and practical understanding of ligand field theory in coordination chemistry.

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